

Essential Safety and Operational Guide for Handling 4-Hydroxycyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 4-Hydroxycyclohexanecarboxylic acid

CAS No.: 3685-22-1

Cat. No.: B3024230

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **4-Hydroxycyclohexanecarboxylic acid**. The following procedural guidance is designed to ensure safe operational handling and disposal.

Hazard Identification and Personal Protective Equipment (PPE)

4-Hydroxycyclohexanecarboxylic acid is classified with the following hazards:

- Harmful if swallowed.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation.
- Harmful if inhaled.

- May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation. Always inspect gloves before use and use proper removal technique.
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required in situations with a high risk of splashing.	To protect against serious eye irritation from dust or splashes.
Skin and Body Protection	Laboratory coat or other protective clothing to prevent skin exposure.	To prevent skin irritation. Contaminated clothing should be removed and washed before reuse.
Respiratory Protection	A dust respirator should be used if dust is generated and ventilation is inadequate.	To prevent respiratory tract irritation from inhaling dust.

Chemical Properties and Safety Data

The following table summarizes key quantitative data for **4-Hydroxycyclohexanecarboxylic acid**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₃	
Molecular Weight	144.17 g/mol	
Appearance	Solid	
Melting Point	145-150°C	
Boiling Point	307.9°C at 760 mmHg	
Flash Point	154°C	

Operational and Disposal Plans: A Step-by-Step Guide

Adherence to the following procedural steps is critical for the safe handling and disposal of **4-Hydroxycyclohexanecarboxylic acid**.

Workflow for Handling 4-Hydroxycyclohexanecarboxylic Acid

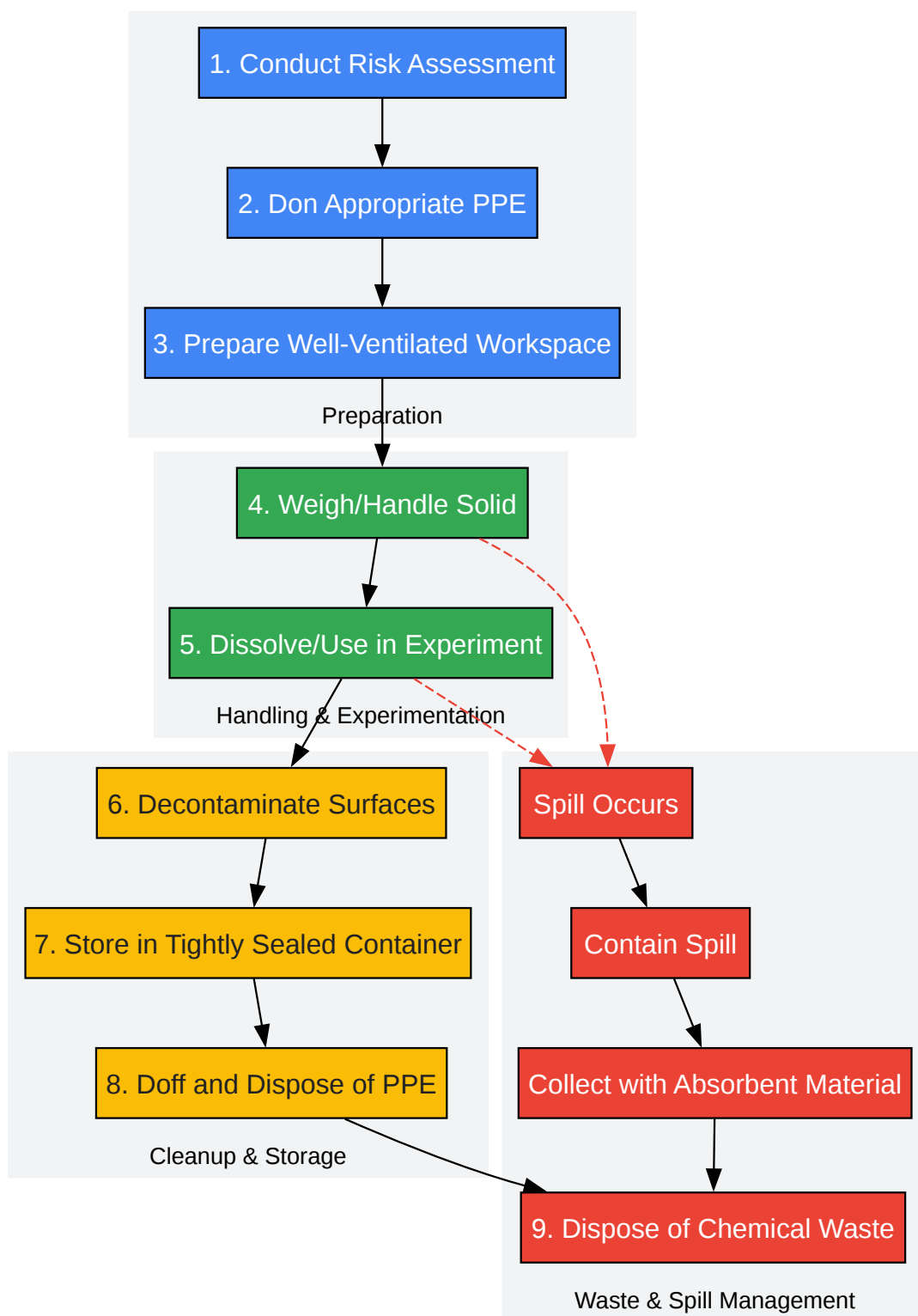


Figure 1. Procedural Workflow for Handling 4-Hydroxycyclohexanecarboxylic Acid

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